

Personal protective equipment for handling DSM502

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Compound of Interest

Compound Name: DSM502

Cat. No.: B10821659

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Essential Safety and Handling Guide for DSM502

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **DSM502**, also identified as M-502-IS-SS. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

Hazard Summary

DSM502 is a hazardous chemical with multiple routes of exposure and associated risks. It is classified as a highly flammable liquid and is toxic if swallowed, absorbed through the skin, or inhaled.[1] It can cause skin and eye irritation, and overexposure may lead to dizziness, nausea, and respiratory failure.[1] This material is also a suspected reproductive hazard.[1]

Hazard Classification	GHS Code	Description
Flammable Liquid	H225	Highly flammable liquid and vapor.[1]
Acute Toxicity (Oral)	H301	Toxic if swallowed.[1]
Acute Toxicity (Dermal)	H311	Toxic in contact with skin.[1]
Acute Toxicity (Inhalation)	H332	Harmful if inhaled.[1]
Skin Corrosion/Irritation	H315	Causes skin irritation.[1]
Eye Damage/Irritation	H320	Causes eye irritation.[1]
Specific Target Organ Toxicity	H336, H370	May cause drowsiness or dizziness. Causes damage to organs.[1]
Reproductive Toxicity	H360	Contains components that may cause birth defects or other reproductive harm.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **DSM502** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times to prevent splashes to the eyes.
Hand Protection	Chemical-Resistant Gloves	Protective gloves must be worn to prevent skin contact. [1]
Respiratory Protection	NIOSH/MSHA Approved Respirator	Required if workplace exposure limits are exceeded or if working in an area with inadequate ventilation. A full-face respirator with multi-purpose combination (US) or type ABEK (EN14387) respirator cartridges is recommended. [1]
Body Protection	Laboratory Coat and Closed-Toed Shoes	To protect skin and clothing from accidental splashes.

Experimental Protocols: Handling and Disposal

Handling Protocol:

- Preparation: Before handling, ensure that an eye wash station and safety shower are readily accessible.[\[1\]](#) All personnel must be trained in the safe handling of hazardous chemicals.[\[1\]](#)
- Ventilation: Always handle **DSM502** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.
- Dispensing: When dispensing, avoid splashing and generation of aerosols. Use appropriate tools for transfer.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat and ignition sources.[\[1\]](#)

- Hygiene: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke in the handling area.

Disposal Plan:

Dispose of **DSM502** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.

Emergency Procedures

Spill Response Workflow:



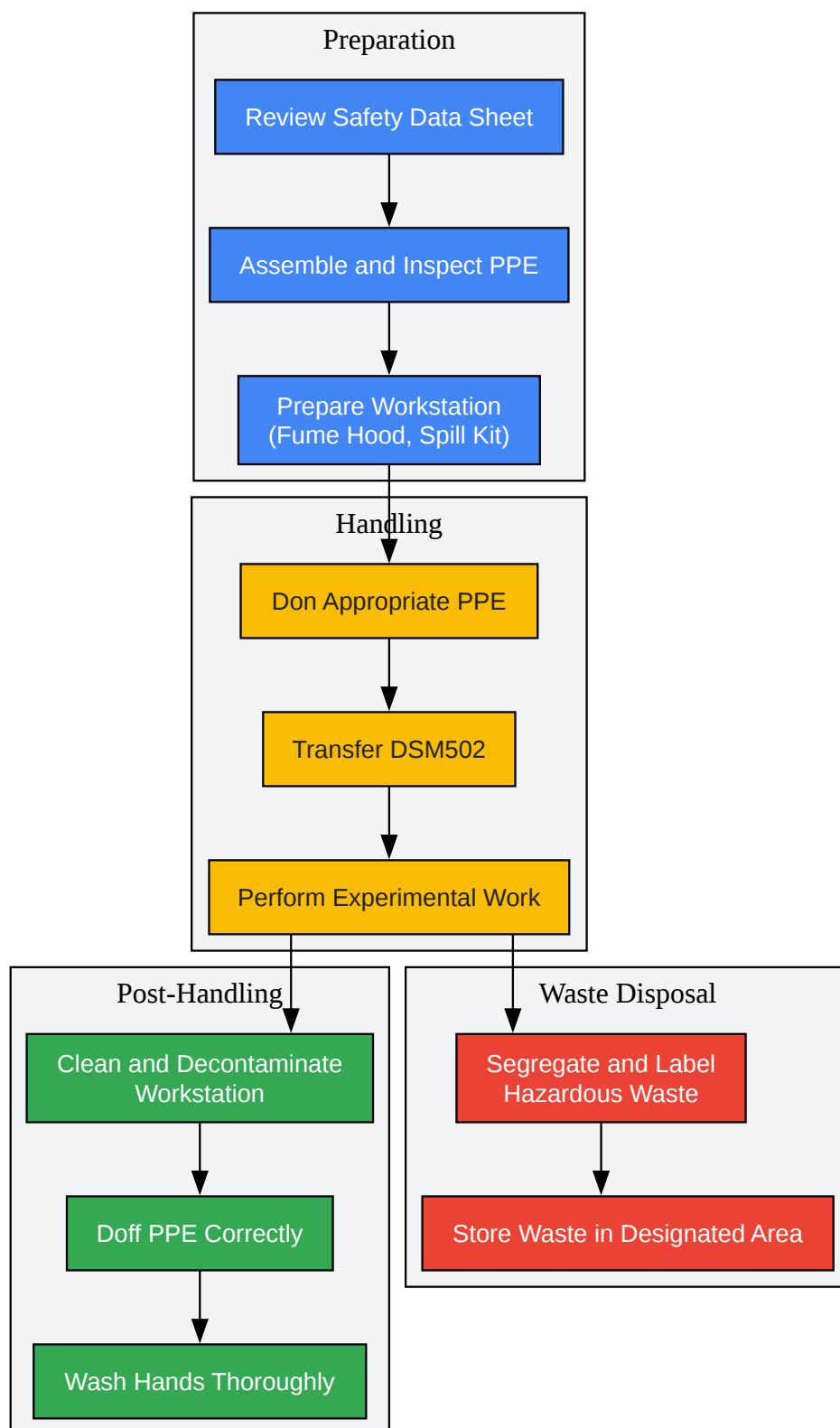
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Caption: Workflow for responding to a **DSM502** spill.

First Aid Measures:

- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes, removing contact lenses if present.[1]
- In case of skin contact: Immediately wash skin with soap and plenty of water.[1] Remove contaminated clothing.[1]
- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
- If swallowed: Do NOT induce vomiting. Call a physician or poison control center immediately. [1]

Standard Operating Procedure for DSM502 Handling



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Caption: Standard operating procedure for handling **DSM502**.

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References

- 1. ssi.shimadzu.com [ssi.shimadzu.com]
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